

Proper handling and storage procedures for 2-(Diphenylphosphino)ethylamine

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Compound of Interest

Compound Name: 2-(Diphenylphosphino)ethylamine

Cat. No.: B1207392

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Application Notes and Protocols for 2-(Diphenylphosphino)ethylamine

For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed procedures for the proper handling, storage, and use of **2-(Diphenylphosphino)ethylamine**, a common ligand in synthetic chemistry. The information is intended to ensure the safety of laboratory personnel and the integrity of experimental results.

Chemical and Physical Properties

2-(Diphenylphosphino)ethylamine is a bidentate phosphine ligand. Its physical and chemical properties are summarized in the table below.

Property	Value
Chemical Name	2-(Diphenylphosphino)ethylamine
Synonyms	(2-Aminoethyl)diphenylphosphine, DPPEDA
CAS Number	4848-43-5
Molecular Formula	C ₁₄ H ₁₆ NP
Molecular Weight	229.26 g/mol [1]
Appearance	Colorless to slightly yellow viscous liquid[2]
Boiling Point	220 °C at 9 Torr[1][3]
Solubility	Insoluble in water[1][3]
Sensitivity	Air and moisture sensitive[1][3]

Safety and Handling

Hazard Statement: Causes severe skin burns and eye damage.[3]

Precautionary Measures:

- Engineering Controls: Always handle **2-(Diphenylphosphino)ethylamine** in a well-ventilated chemical fume hood.[2] Eyewash stations and safety showers should be readily accessible.
- Personal Protective Equipment (PPE):
 - Eye/Face Protection: Wear chemical safety goggles and a face shield.
 - Skin Protection: Wear chemical-resistant gloves (e.g., nitrile) and a lab coat.
 - Respiratory Protection: If working outside of a fume hood or if airborne concentrations are high, use a NIOSH-approved respirator with an appropriate cartridge.
- Handling:

- Avoid inhalation of vapor or mist.
- Prevent contact with skin and eyes.
- Do not weigh in the open air; if possible, weigh in a glovebox or under an inert atmosphere. Solutions of the ligand will oxidize slowly upon standing in air.[2]
- Keep away from incompatible materials such as strong oxidizing agents.

First Aid Measures:

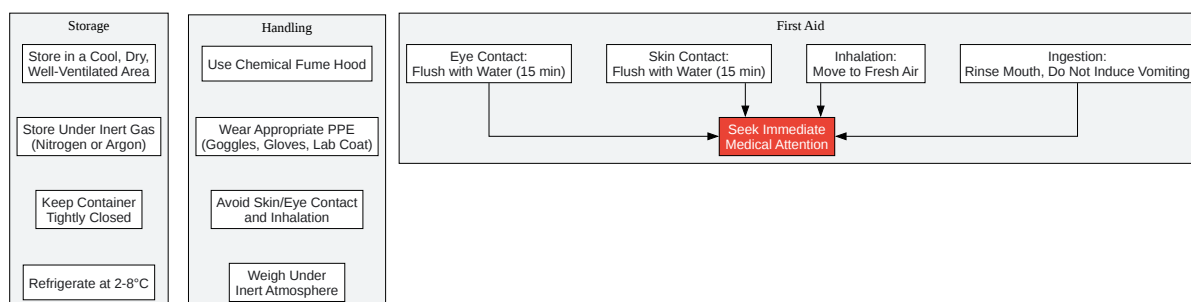
- Eye Contact: Immediately flush with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
- Skin Contact: Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek immediate medical attention.
- Inhalation: Remove to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek immediate medical attention.
- Ingestion: Do not induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek immediate medical attention.

Storage Procedures

Proper storage is crucial to maintain the quality and reactivity of **2-(Diphenylphosphino)ethylamine**.

- Conditions: Store in a cool, dry, and well-ventilated area.
- Inert Atmosphere: Store under an inert atmosphere (e.g., nitrogen or argon) to prevent oxidation and reaction with moisture.[1][3]
- Container: Keep the container tightly closed.
- Temperature: Storage at 2-8°C is recommended.[1][3]

The logical workflow for handling and storage is depicted below.



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Proper Handling and Storage Workflow

Experimental Protocols

2-(Diphenylphosphino)ethylamine is a versatile ligand used in a variety of catalytic reactions, including cross-coupling reactions and the formation of metal complexes.

Synthesis of a Gold(I) Complex

This protocol describes the synthesis of a mononuclear gold(I) complex using **2-(Diphenylphosphino)ethylamine**.

Materials:

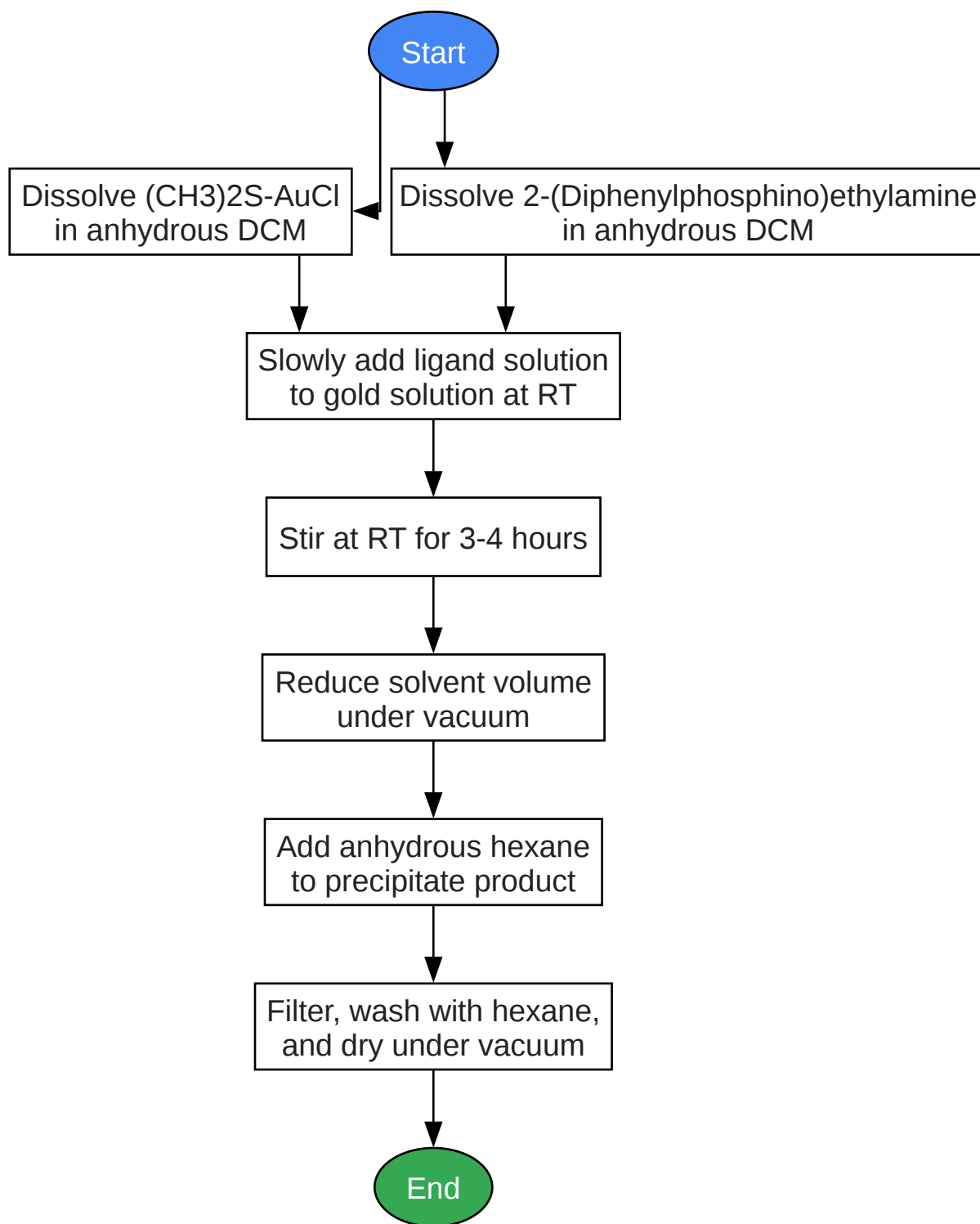
- (Dimethyl sulfide)gold(I) chloride ((CH₃)₂S-AuCl)
- **2-(Diphenylphosphino)ethylamine**

- Dichloromethane (DCM), anhydrous
- Hexane, anhydrous
- Schlenk flask and standard Schlenk line equipment
- Magnetic stirrer and stir bar

Procedure:

- In a Schlenk flask under an inert atmosphere (e.g., argon), dissolve $(\text{CH}_3)_2\text{S-AuCl}$ (1 equivalent) in anhydrous dichloromethane.
- In a separate flask, dissolve **2-(Diphenylphosphino)ethylamine** (1 equivalent) in anhydrous dichloromethane.
- Slowly add the solution of **2-(Diphenylphosphino)ethylamine** to the stirred solution of $(\text{CH}_3)_2\text{S-AuCl}$ at room temperature.
- Stir the reaction mixture at room temperature for 3-4 hours.
- Reduce the solvent volume under vacuum.
- Add anhydrous hexane to precipitate the product.
- Filter the resulting solid, wash with hexane, and dry under vacuum to yield the desired gold(I) complex.

The workflow for this synthesis is illustrated below.



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Synthesis of Gold(I) Complex Workflow

General Protocol for Buchwald-Hartwig Amination

This reaction facilitates the formation of carbon-nitrogen bonds. **2-**

(Diphenylphosphino)ethylamine can serve as a ligand in this palladium-catalyzed cross-coupling.

Materials:

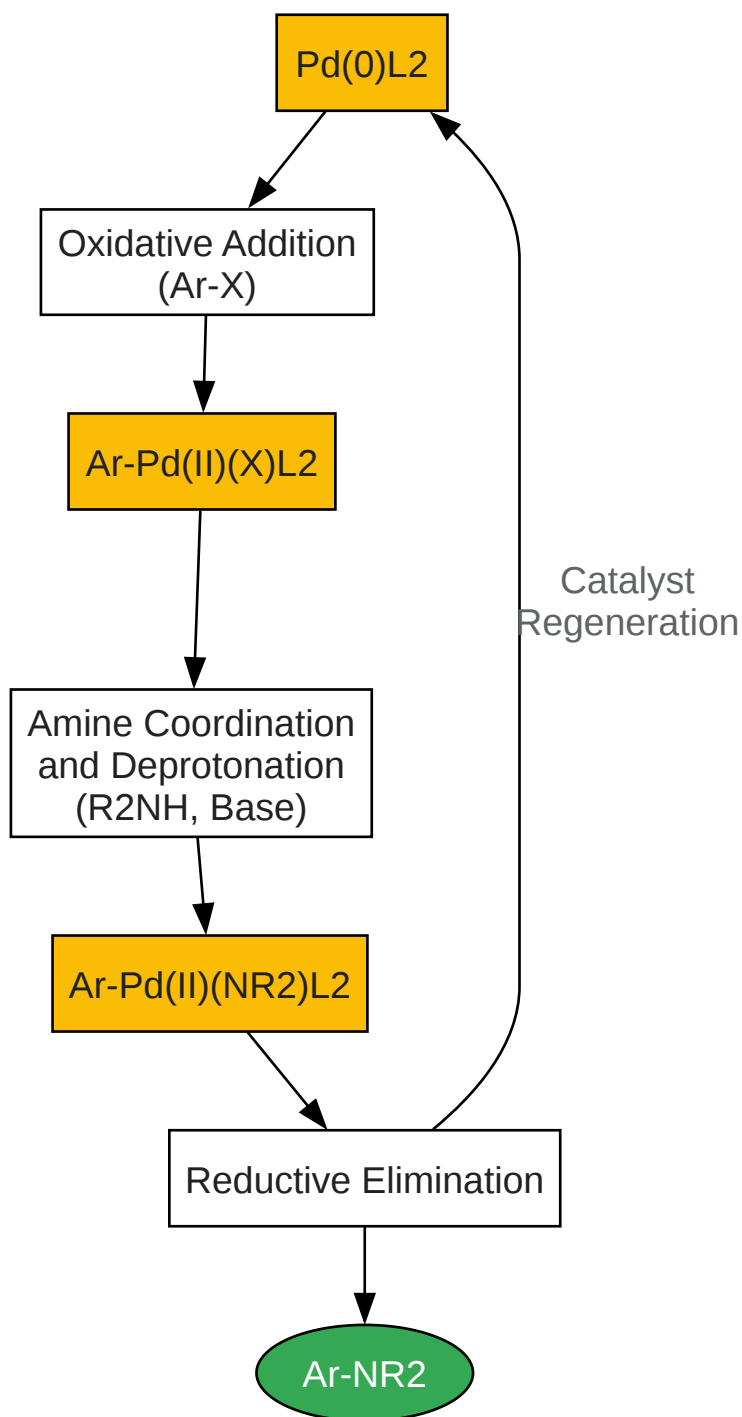
- Aryl halide (e.g., aryl bromide)
- Amine
- Palladium precatalyst (e.g., $\text{Pd}_2(\text{dba})_3$ or $\text{Pd}(\text{OAc})_2$)
- **2-(Diphenylphosphino)ethylamine**
- Strong base (e.g., sodium tert-butoxide)
- Anhydrous solvent (e.g., toluene or dioxane)
- Schlenk tube and standard Schlenk line equipment

Procedure:

- To an oven-dried Schlenk tube, add the palladium precatalyst, **2-(Diphenylphosphino)ethylamine**, and the base under an inert atmosphere.
- Add the aryl halide and the amine to the Schlenk tube.
- Add the anhydrous solvent via syringe.
- Seal the Schlenk tube and heat the reaction mixture to the desired temperature (typically 80-110 °C) with stirring.
- Monitor the reaction progress by TLC or GC-MS.
- Upon completion, cool the reaction to room temperature.
- Quench the reaction with water or a saturated aqueous solution of ammonium chloride.
- Extract the product with an organic solvent (e.g., ethyl acetate).

- Dry the combined organic layers over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
- Purify the crude product by column chromatography.

The catalytic cycle for the Buchwald-Hartwig amination is outlined below.



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Buchwald-Hartwig Amination Catalytic Cycle

General Protocol for Suzuki-Miyaura Coupling

This reaction is a versatile method for forming carbon-carbon bonds. **2-(Diphenylphosphino)ethylamine** can be employed as a ligand in this process.

Materials:

- Aryl or vinyl halide/triflate
- Organoboron reagent (e.g., boronic acid or ester)
- Palladium catalyst (e.g., Pd(PPh₃)₄ or Pd(OAc)₂)
- **2-(Diphenylphosphino)ethylamine**
- Base (e.g., K₂CO₃, Cs₂CO₃, or K₃PO₄)
- Solvent system (e.g., toluene/water, dioxane/water)
- Reaction flask and condenser

Procedure:

- In a reaction flask, combine the aryl/vinyl halide, organoboron reagent, and the base.
- Add the palladium catalyst and **2-(Diphenylphosphino)ethylamine**.
- Add the solvent system.
- Degas the mixture by bubbling argon or nitrogen through it for 15-20 minutes.
- Heat the reaction mixture under an inert atmosphere to the required temperature (typically 80-100 °C) with vigorous stirring.
- Monitor the reaction by TLC or GC-MS.

- Once the reaction is complete, cool to room temperature.
- Add water and extract the product with an organic solvent (e.g., ethyl acetate or diethyl ether).
- Wash the combined organic layers with brine, dry over anhydrous magnesium sulfate, filter, and concentrate in vacuo.
- Purify the residue by column chromatography or recrystallization.

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References

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- 2. entegris.com [entegris.com]
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